A Comparative Guide: In-Silico Predictions vs. Experimental Data for Aminopyridines

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Compound of Interest

Compound Name:	*5-(2-Fluorophenyl)pyridin-3-amine*
CAS No.:	*1214365-53-3*
Cat. No.:	*B573007*

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Introduction: The Critical Role of Aminopyridines and the Need for Predictive Accuracy

Aminopyridines, a class of heterocyclic amines, are pivotal structural motifs in medicinal chemistry, recognized for their broad spectrum of pharmacological activities.[1] These compounds function primarily by blocking voltage-gated potassium channels, a mechanism that underpins their therapeutic applications in various neurological disorders. A notable example is 4-aminopyridine (dalfampridine), an approved treatment for improving walking in patients with multiple sclerosis.[2][3] The biological activity of aminopyridine derivatives is diverse, with demonstrated potential as anticancer, antibacterial, anti-inflammatory, and anti-diabetic agents.[4]

The journey of a drug candidate from discovery to clinical application is long and arduous, with a high attrition rate often attributed to suboptimal pharmacokinetic properties (Absorption, Distribution, Metabolism, and Excretion - ADME) and unforeseen toxicity. To mitigate these risks and streamline the drug development process, in-silico predictive models have become indispensable tools.[5][6][7] These computational methods offer a rapid and cost-effective

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means to forecast the ADMET properties of novel chemical entities before their synthesis and experimental testing.[6][7]

This guide provides a comprehensive comparison of in-silico predictions with experimental data for key physicochemical and pharmacokinetic properties of aminopyridines. As a Senior Application Scientist, the objective is to offer a nuanced perspective on the strengths and limitations of current predictive models, grounded in real-world experimental validation. This analysis is designed to empower researchers, scientists, and drug development professionals to make more informed decisions in the early stages of drug discovery.

Section 1: Foundational Physicochemical Properties - pKa and Solubility

The ionization state (pKa) and solubility of a drug molecule are fundamental determinants of its absorption and distribution. Accurate prediction of these properties is therefore a critical first step in drug design.

Acidity and Basicity (pKa): The Protonation Gatekeeper

The pKa value dictates the degree of ionization of a molecule at a given pH, which in turn influences its ability to cross biological membranes and interact with its target. For aminopyridines, the basicity of the pyridine ring nitrogen and the amino group are key considerations.

In-Silico Prediction of pKa:

Theoretical pKa prediction for aminopyridines has been approached using various computational methods. One study utilized ab initio G1, G2, and G3 extrapolation methods with the CPCM variant of the Polarizable Continuum Model for solvation to calculate gas phase and solvation free energies.[8][9] These calculations, based on a thermodynamic cycle for protonation, demonstrated that the relatively inexpensive G1 level of theory can predict pKa values with a standard deviation of 0.69 pKa units compared to experimental data.[8][9] For compounds at least as basic as pyridine, the error margin impressively drops to 0.10-0.12 pKa units.[8][9] More recent approaches have also explored the use of neural network potentials to rapidly calculate pKa values, showing promise for extending this methodology to various functional groups, including amines. Semi-empirical quantum chemical methods like

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PM3/COSMO and AM1/COSMO have also shown good performance, with root-mean-square error (RMSE) values of 1.4 - 1.6 pH units for a set of drug-like molecules.[10]

Experimental Determination of pKa:

The gold standard for pKa determination is potentiometric titration. However, spectrophotometric methods are also widely used and offer advantages for compounds with low solubility.[11] These methods involve measuring the change in absorbance of a compound at different pH values to determine its ionization constant.[11]

Comparison and Insights:

The following table summarizes a comparison between predicted and experimental pKa values for a selection of aminopyridines.

Compound	Predicted pKa (Method)	Experimental pKa	Reference
Pyridine	-	5.25	[8]
2-Aminopyridine	-	6.86	[8]
3-Aminopyridine	5.7 (predicted)	6.04	[8][12]
4-Aminopyridine	-	9.17	[8]

In-silico models, particularly those employing higher levels of theory, can provide remarkably accurate pKa predictions for aminopyridines, often within a fraction of a pH unit.[8][9] This level of accuracy is crucial for understanding how structural modifications, such as the introduction of electronegative substituents, will impact the basicity and, consequently, the biological activity of these compounds.[8][9]

Aqueous Solubility: The Dissolution Hurdle

A drug must dissolve in the gastrointestinal fluids to be absorbed. Poor aqueous solubility is a major challenge in drug development.

In-Silico Prediction of Solubility:

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Various computational models are available to predict aqueous solubility (logS). These models often utilize quantitative structure-property relationship (QSPR) approaches, which correlate calculated molecular descriptors with experimentally determined solubility data. For instance, the online server pkCSM can be used to compute ADME properties, including solubility.[13]

Experimental Determination of Solubility:

The shake-flask method is a common and reliable technique for determining the thermodynamic solubility of a compound.[14] This method involves agitating an excess amount of the compound in a specific solvent at a controlled temperature until equilibrium is reached, followed by quantification of the dissolved solute, often by High-Performance Liquid Chromatography (HPLC).[14]

Comparison and Insights:

A study on 2-aminopyridine provides a valuable dataset for comparing experimental solubility with the expectations set by its chemical structure. The solubility of 2-aminopyridine was experimentally determined in 13 different mono-solvents at various temperatures.[14] As expected, solubility increased with temperature. The highest solubility was observed in N-methyl-2-pyrrolidone (NMP) and the lowest in cyclohexane.[14]

While direct comparisons of in-silico predicted logS with this extensive experimental dataset are not readily available in the cited literature, the experimental data provides a crucial benchmark for validating and refining future predictive models for aminopyridine solubility. The significant influence of the solvent on solubility underscores the importance of considering the specific environment when interpreting both predicted and experimental values.

Section 2: ADME Profile - The Body's Gauntlet

The journey of a drug through the body is a complex process governed by its ADME properties. Predicting this profile is a cornerstone of modern drug discovery.

Absorption: Crossing the Barrier

For orally administered drugs, absorption across the intestinal epithelium is the first major hurdle.

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In-Silico Prediction of Absorption:

In-silico tools can predict several parameters related to absorption, including Caco-2 cell permeability, which is a model for the gut-blood barrier.[15] For example, the ADMET prediction for aminopyrimidine derivatives has shown that some compounds have high predicted Caco-2 permeability values, suggesting good absorption potential.[15]

Experimental Determination of Absorption:

Pharmacokinetic studies in humans and animals provide the definitive measure of drug absorption. For instance, studies on an immediate-release oral formulation of fampridine (4-aminopyridine) in both healthy subjects and patients with spinal cord injury showed rapid absorption, with the maximum plasma concentration (tmax) reached in approximately one hour.[16][17][18] The maximum concentration (Cmax) and the area under the curve (AUC), which reflects the total drug exposure, were found to be linearly related to the dose.[16][17] Interestingly, a study on a sustained-release formulation of fampridine revealed differences in the rate and extent of absorption between tetraplegic and paraplegic patients, highlighting the influence of the level of spinal cord injury on drug absorption.[19]

Comparison and Insights:

The rapid absorption observed experimentally for 4-aminopyridine aligns with the general expectations for a small, relatively lipophilic molecule. In-silico predictions of good permeability for similar aminopyrimidine structures provide a valuable early indicator of this favorable property.[15] However, the experimental data also reveals nuances, such as the impact of physiological conditions (e.g., spinal cord injury level) on absorption, that are not typically captured by simple in-silico models.[19]

Distribution: Reaching the Target

Once absorbed, a drug is distributed throughout the body via the bloodstream. Its ability to reach the target site of action while avoiding accumulation in non-target tissues is crucial.

In-Silico Prediction of Distribution:

Key parameters for predicting distribution include the blood-brain barrier (BBB) permeability and plasma protein binding. Online tools can predict these properties, such as the QPlogBB for

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BBB permeability.[15]

Experimental Determination of Distribution:

Studies in animals have shown that monoaminopyridines are widely distributed in the body, including the brain.[20] This is consistent with their known central nervous system effects.[20]

Comparison and Insights:

The ability of aminopyridines to cross the blood-brain barrier, as indicated by both in-silico predictions and experimental observations, is a double-edged sword. While essential for treating neurological disorders, it also contributes to their potential for CNS-related side effects.

Metabolism: The Chemical Transformation

Metabolism, primarily in the liver, transforms drugs into more water-soluble compounds for excretion. This process can inactivate a drug, activate a prodrug, or produce toxic metabolites.

In-Silico Prediction of Metabolism:

Computational tools can predict the sites of metabolism on a molecule and the specific cytochrome P450 (CYP) enzymes involved.

Experimental Determination of Metabolism:

Studies in humans have shown that the metabolism of dalfampridine (4-aminopyridine) is limited.[2][3] The two major metabolites identified in plasma and urine are 3-hydroxy-4-aminopyridine and 3-hydroxy-4-aminopyridine sulfate.[2][3] Reaction phenotyping studies have identified CYP2E1 as the major enzyme responsible for the initial hydroxylation step.[2][3] The transformation rate of pyridine derivatives is also dependent on their substituents, with aminopyridines having a slower transformation rate compared to pyridine carboxylic acids and mono-hydroxypyridines.[21]

Comparison and Insights:

The experimental finding of limited metabolism for 4-aminopyridine is a significant advantage, as it reduces the likelihood of drug-drug interactions involving metabolic pathways.[2][3] This characteristic is something that in-silico metabolism prediction tools should ideally capture. The

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identification of CYP2E1 as the primary metabolizing enzyme provides a specific target for assessing potential drug-drug interactions with other substrates or inhibitors of this enzyme.

Excretion: The Final Exit

The final step is the elimination of the drug and its metabolites from the body, primarily through the kidneys.

Experimental Determination of Excretion:

An excretion balance study in humans confirmed the rapid and complete urinary excretion of dalfampridine, primarily as the unchanged compound.[2]

Section 3: Toxicity - The Safety Profile

Predicting potential toxicity is arguably the most critical application of in-silico methods in early drug discovery.

In-Silico Prediction of Toxicity:

Several SAR-based computer software programs, such as TOPKAT and DEREK, are used to predict various toxicity endpoints, including carcinogenicity and mutagenicity.[20] For example, TOPKAT predicted a high probability of carcinogenicity in male rats for 3-aminopyridine and 4-aminopyridine.[20]

Experimental Determination of Toxicity:

Experimental toxicity data for aminopyridines comes from a variety of sources, including animal studies and reports of human exposure. Acute toxicity studies have shown that 4-aminopyridine is highly toxic to mammals and birds.[22] The central nervous system is a primary target, with effects including hyperexcitability, tremors, and seizures.[22][23] The oral LD50 of 3-aminopyridine in mice is reported to be 28 mg/kg.[20] 2-Aminopyridine is a severe skin and eye irritant and is readily absorbed through the skin.[20]

Comparison and Insights:

The in-silico predictions of potential carcinogenicity for some aminopyridines highlight the importance of these tools in flagging potential long-term safety concerns that may not be

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apparent from acute toxicity studies.[20] The experimental data confirms the acute neurotoxicity of these compounds, which is a direct consequence of their mechanism of action as potassium channel blockers.[22][23] This underscores the need for careful dose selection and monitoring to manage the risk of adverse effects.

Methodologies and Workflows

Experimental Protocol: Shake-Flask Method for Solubility Determination

- Preparation: An excess amount of the aminopyridine compound is added to a known volume of the desired solvent in a sealed flask.
- Equilibration: The flask is agitated in a thermostatic shaker at a controlled temperature (e.g., 298.15 K) and speed (e.g., 100 rpm) for a predetermined time (e.g., 8 hours) to ensure equilibrium is reached.[14]
- Phase Separation: The mixture is allowed to stand to allow undissolved solids to settle.
- Sampling and Analysis: A sample of the supernatant is carefully withdrawn, filtered, and diluted. The concentration of the dissolved aminopyridine is then quantified using a validated HPLC method.[14]

Computational Workflow: QSAR Modeling

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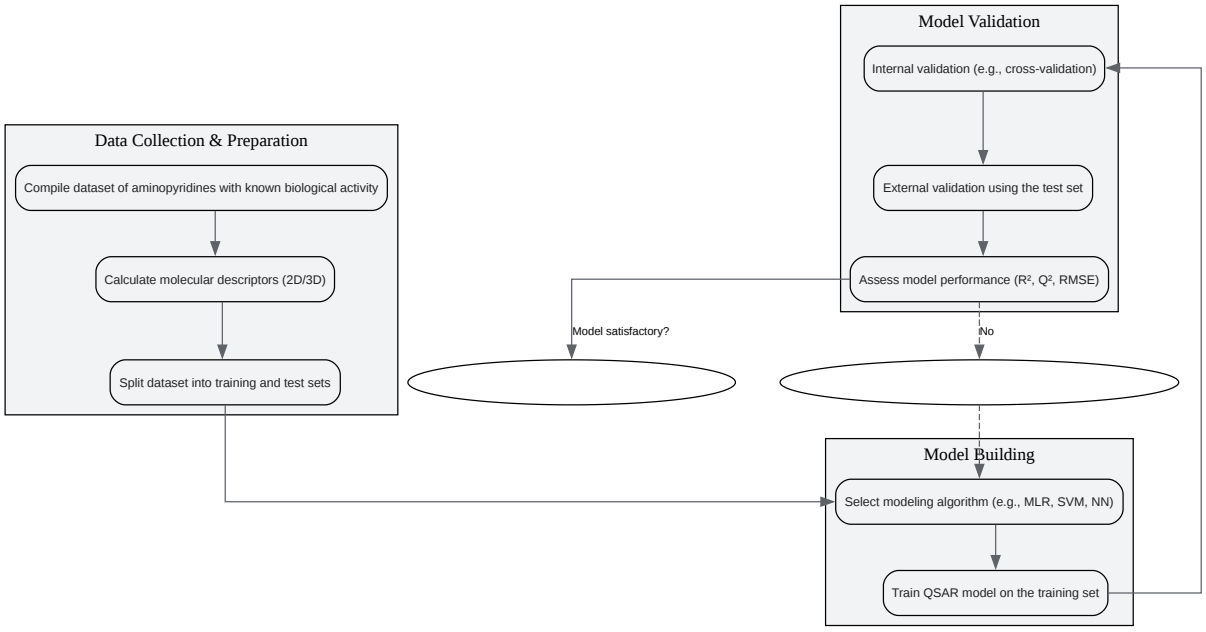

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Caption: A typical workflow for developing a Quantitative Structure-Activity Relationship (QSAR) model.

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Conclusion: An Integrated Approach for a Higher Probability of Success

The comparison of in-silico predictions with experimental data for aminopyridines reveals a promising synergy between these two approaches. Computational models, particularly for fundamental properties like pKa, can provide a high degree of accuracy, enabling the rapid screening and prioritization of virtual compounds.[8][9] For more complex ADMET properties, in-silico tools serve as valuable early-warning systems, flagging potential liabilities such as poor absorption, rapid metabolism, or toxicity.

However, experimental validation remains the ultimate arbiter of a compound's true properties. The nuances of biological systems, such as the influence of disease states on drug absorption, are often beyond the scope of current predictive models.[19] Therefore, the most effective strategy in drug discovery is an integrated one, where in-silico predictions are used to guide the design and synthesis of new molecules, which are then subjected to rigorous experimental testing. This iterative cycle of prediction and validation is the key to navigating the complexities of drug development and increasing the probability of bringing safe and effective new medicines to patients.

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